

Azido-PEG8-THP: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: Azido-PEG8-THP

Cat. No.: B15543220

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For researchers, scientists, and drug development professionals, **Azido-PEG8-THP** is a key bifunctional linker molecule utilized in the targeted protein degradation field, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs). This guide provides an in-depth overview of its structure, properties, and applications.

Core Properties and Structure

Azido-PEG8-THP is a polyethylene glycol (PEG)-based linker containing an azide (N_3) functional group at one end and a tetrahydropyranyl (THP) protected hydroxyl group at the other. The PEG chain consists of eight ethylene glycol units, which imparts hydrophilicity and flexibility to the linker. This is advantageous in drug design as it can improve the solubility and pharmacokinetic properties of the resulting PROTAC molecule.

The azide group is a versatile functional handle for "click chemistry," a set of biocompatible reactions known for their high efficiency and specificity. Specifically, the azide can readily react with terminal alkynes in a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or with strained cyclooctynes in a strain-promoted azide-alkyne cycloaddition (SPAAC) to form a stable triazole linkage. The THP group is a common protecting group for alcohols, which can be deprotected under acidic conditions to reveal a hydroxyl group for further conjugation.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	479.56 g/mol	[1]
Molecular Formula	C ₂₁ H ₄₁ N ₃ O ₉	[1]
SMILES	[N-]= [N+]=NCCOCCOCCOCCOCC OCCOCCOCCOC1OCCCC1	[1]

Mechanism of Action in PROTAC Synthesis

PROTACs are heterobifunctional molecules that consist of two ligands connected by a linker; one ligand binds to a target protein, and the other recruits an E3 ubiquitin ligase.[1][2] This proximity induces the ubiquitination of the target protein, marking it for degradation by the proteasome. **Azido-PEG8-THP** serves as a flexible linker to connect these two ligands, and its length and composition are critical for optimizing the ternary complex formation between the target protein, the PROTAC, and the E3 ligase, which ultimately dictates the efficiency of protein degradation.

The use of **Azido-PEG8-THP** in PROTAC synthesis typically involves a multi-step process where one of the ligands is first attached to the linker, followed by the attachment of the second ligand. The click chemistry handle (azide) and the protected hydroxyl group allow for orthogonal conjugation strategies.

Experimental Protocols and Applications

While specific, detailed experimental protocols for **Azido-PEG8-THP** are proprietary and depend on the specific ligands being conjugated, a general workflow for its use in PROTAC synthesis via click chemistry can be outlined.

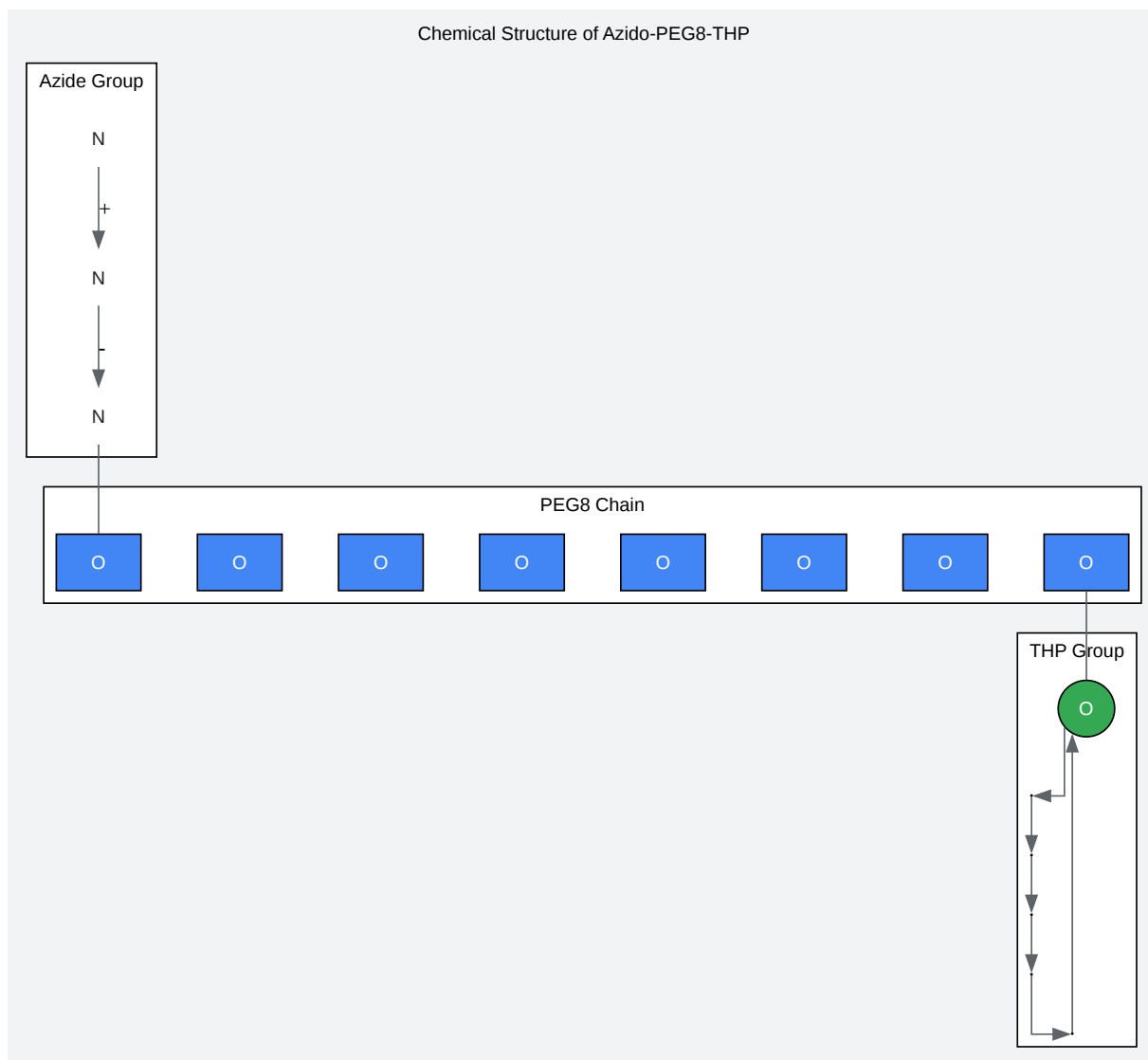
General Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

- Preparation of Reactants: Dissolve the alkyne-functionalized ligand and **Azido-PEG8-THP** (or its derivative) in a suitable solvent such as DMF or DMSO.

- **Copper Catalyst Preparation:** Prepare a fresh solution of a copper(I) source, such as copper(II) sulfate with a reducing agent like sodium ascorbate, or a pre-formed Cu(I) catalyst.
- **Reaction Execution:** Add the copper catalyst to the mixture of the alkyne and azide. The reaction is typically carried out at room temperature and can be monitored by TLC or LC-MS.
- **Purification:** Once the reaction is complete, the desired PROTAC conjugate is purified using chromatographic techniques such as flash column chromatography or preparative HPLC.

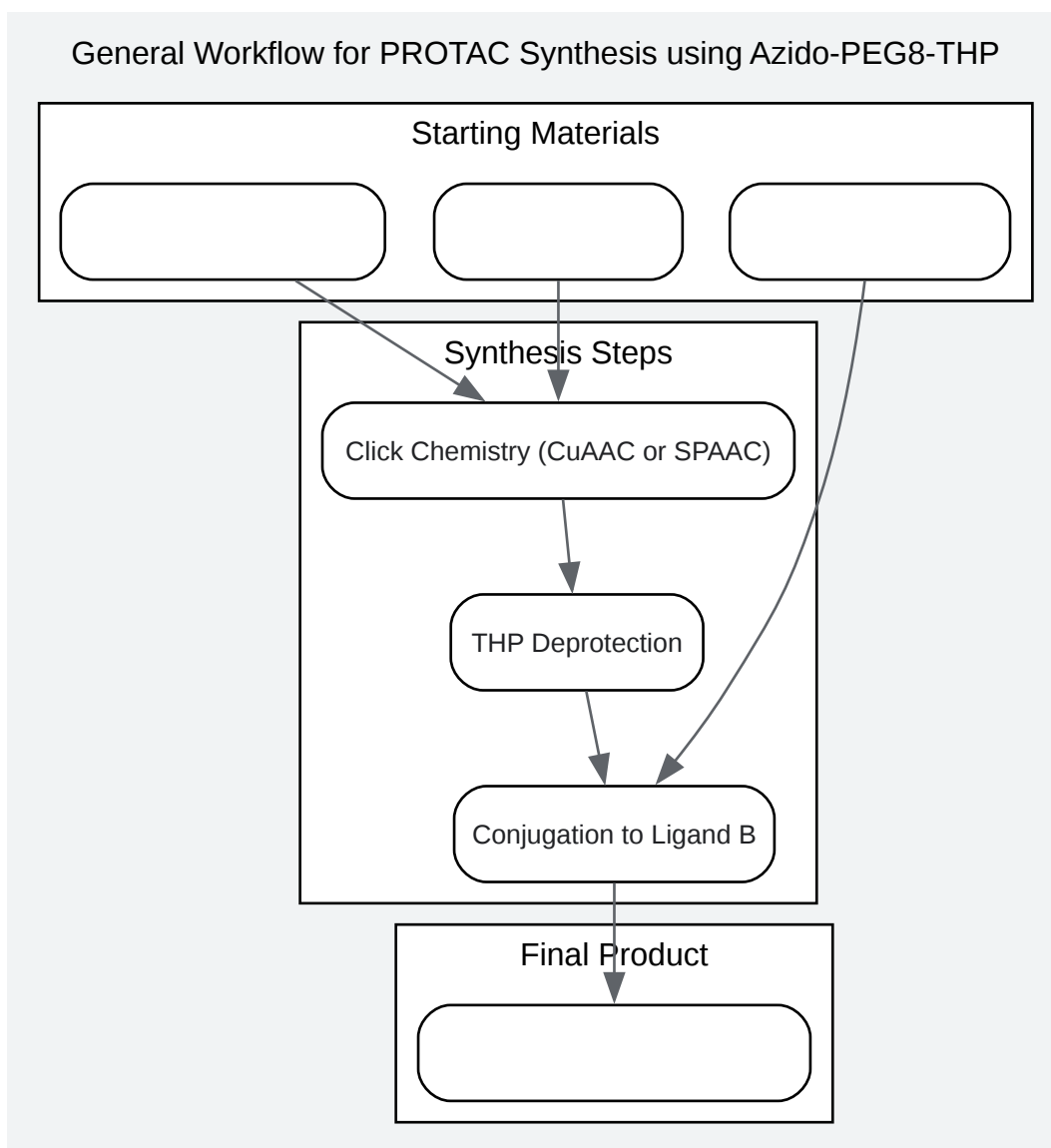
Visualizing Structure and Workflow

To better understand the structure and utility of **Azido-PEG8-THP**, the following diagrams have been generated.



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Caption: A simplified diagram illustrating the key functional components of the **Azido-PEG8-THP** molecule.



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Caption: A flowchart outlining the key steps in synthesizing a PROTAC molecule using **Azido-PEG8-THP**.

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References

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